

Navigating the Safe Disposal of 2-(Vinyloxy)ethanol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Vinyloxy)ethanol

Cat. No.: B1195950

[Get Quote](#)

For researchers and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **2-(vinyloxy)ethanol** (CAS No. 764-48-7), a flammable liquid utilized in the synthesis of plastics, lacquers, and protective coatings.^{[1][2][3]} Adherence to these protocols is critical to mitigate risks and ensure compliance with regulatory standards.

Chemical and Physical Properties Guiding Disposal

Understanding the properties of **2-(vinyloxy)ethanol** is the first step in determining the appropriate disposal pathway. As a flammable liquid and vapor, it is classified as a hazardous waste, primarily due to its ignitability.^{[3][4][5]}

Property	Data	Implication for Disposal
CAS Number	764-48-7	Unique identifier for accurate waste tracking and documentation.
Molecular Formula	C ₄ H ₈ O ₂	Provides information on the chemical composition for waste profiling. [1] [6]
Flash Point	120 °F (approximately 48.9 °C)	Classified as a flammable liquid (Category 3), dictating the need for collection as hazardous waste. [1] [4] [5]
Boiling Point	143 °C (lit.)	Its volatility requires that waste containers are kept tightly sealed to prevent the release of flammable vapors. [1] [2]
GHS Hazard Statement	H226: Flammable liquid and vapour	Reinforces the primary hazard and the necessity for specialized disposal. [3] [4]
Disposal Code (Generic)	P501	Dispose of contents/container to an appropriate treatment and disposal facility. [4]

Procedural Steps for Disposal

The disposal of **2-(vinylloxy)ethanol** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. The following protocol outlines the necessary steps for its collection and disposal.

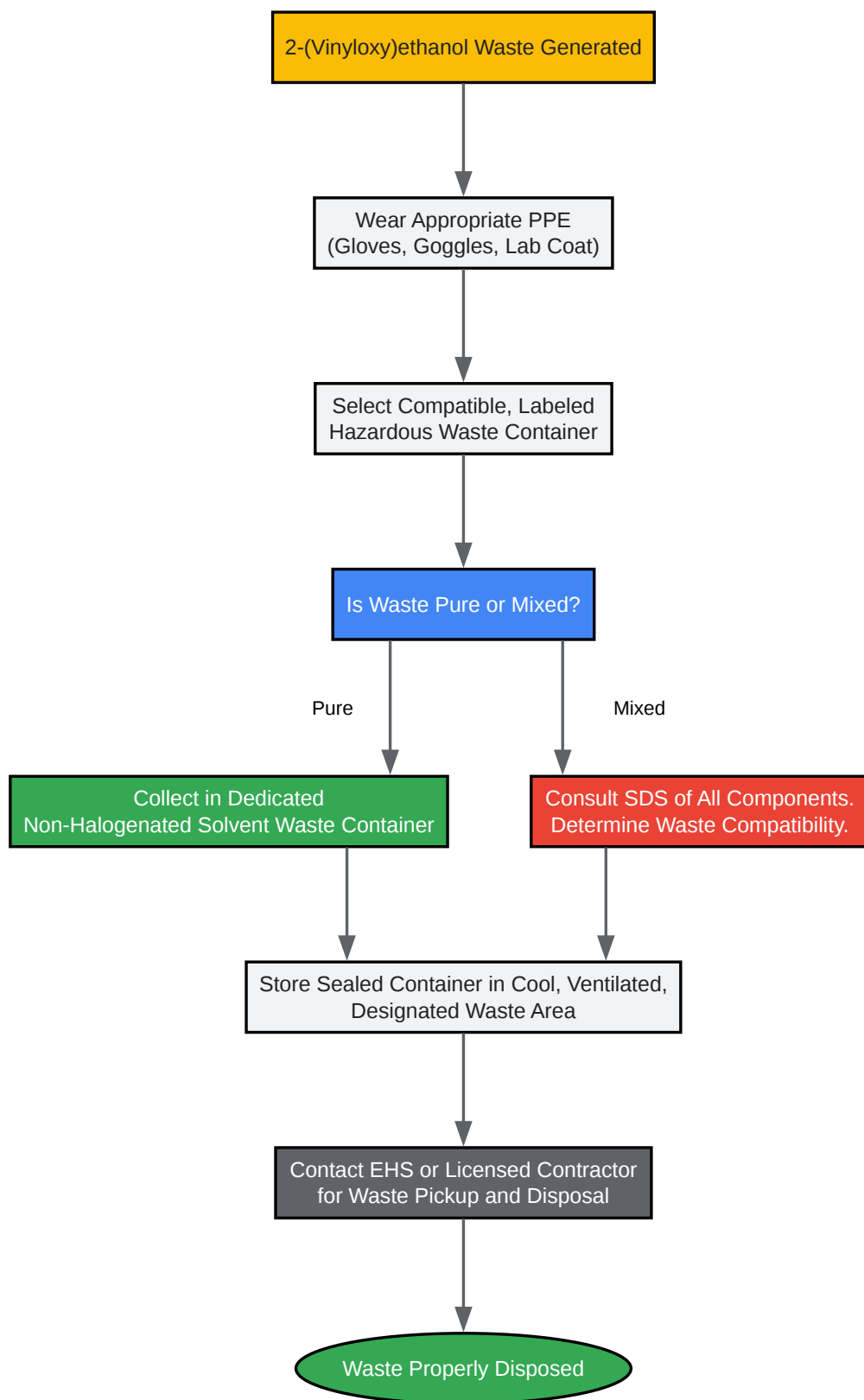
Experimental Protocol: Collection and Segregation of **2-(Vinylloxy)ethanol** Waste

- **Personal Protective Equipment (PPE):** Before handling, ensure appropriate PPE is worn, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[3\]](#)

- **Waste Container Selection:** Use a designated, chemically compatible waste container. The container must be in good condition, with a secure, tightly fitting lid.^{[5][7]} Glass or an appropriate type of plastic container is suitable.^[5]
- **Labeling:** Immediately label the waste container with "Hazardous Waste," the full chemical name "**2-(Vinyloxy)ethanol**," and the associated hazards (e.g., "Flammable Liquid").^[5] Do not use abbreviations.
- **Segregation:** Collect **2-(vinyloxy)ethanol** waste separately from other waste streams, particularly incompatible materials such as strong oxidizing agents.^[3] Do not mix non-halogenated solvent waste like **2-(vinyloxy)ethanol** with halogenated solvents to avoid higher disposal costs.^[8]
- **Collection:** Pour the waste carefully into the designated container, avoiding splashes. Do not fill the container beyond 90% of its capacity to allow for vapor expansion.^[7]
- **Storage:** Keep the waste container closed at all times, except when adding waste.^{[5][7]} Store the container in a well-ventilated, cool, and designated hazardous waste accumulation area, away from sources of ignition.^{[3][4]}
- **Arranging for Disposal:** Once the container is full or the project is complete, arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^{[5][9]} You are responsible for the waste from "cradle to grave."^[8]

Disposal Pathway Decision Logic

The following diagram illustrates the decision-making process for the proper disposal of **2-(vinyloxy)ethanol**, from the point of generation to final disposal.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **2-(Vinylloxy)ethanol** waste.

Important Considerations:

- **Regulatory Compliance:** Disposal procedures are governed by local, state, and federal regulations. Always consult with your institution's EHS department to ensure full compliance. [3][5]
- **Spill Management:** In the event of a spill, prevent further leakage if it is safe to do so.[4] Absorb the spill with inert material (e.g., sand, earth) and place it in a sealed container for disposal as hazardous waste. Ensure the area is well-ventilated.
- **Prohibition of Drain Disposal:** Under no circumstances should **2-(vinylloxy)ethanol** or its containers be disposed of down the sanitary sewer.[5][8] This practice is illegal and can harm the environment and wastewater treatment systems.[8]
- **Empty Containers:** Even empty containers that held **2-(vinylloxy)ethanol** may retain hazardous residues and vapors. They should be managed as hazardous waste unless properly triple-rinsed, with the rinsate collected as hazardous waste.[9] Consult your EHS for specific procedures on empty container management.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 764-48-7, 2-(Vinylloxy)ethanol | lookchem [lookchem.com]
- 2. 2-(Vinylloxy)ethanol | 764-48-7 [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. echemi.com [echemi.com]
- 5. safety.pitt.edu [safety.pitt.edu]
- 6. Ethanol, 2-(vinylloxy)- [webbook.nist.gov]
- 7. ethz.ch [ethz.ch]
- 8. hazardouswasteexperts.com [hazardouswasteexperts.com]

- 9. Chemical Waste Management Reference Guide | Environmental Health and Safety [ehs.osu.edu]
- To cite this document: BenchChem. [Navigating the Safe Disposal of 2-(Vinyloxy)ethanol: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195950#2-vinyloxy-ethanol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com